

Technical Guide: Structural Elucidation of N-Benzyl-1-(trifluoromethyl)cyclohexan-1-amine

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Compound of Interest

Compound Name:	<i>N</i> -benzyl-1-(trifluoromethyl)cyclohexan-1-amine
CAS No.:	1100246-29-4
Cat. No.:	B3212341

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Executive Summary

Target Molecule: **N-benzyl-1-(trifluoromethyl)cyclohexan-1-amine** Molecular Formula:

Exact Mass: 273.1364 Da Key Challenge: Differentiating the gem-disubstituted quaternary center and establishing the conformational preference of the cyclohexane ring (Axial vs. Equatorial

).

Elucidation Strategy:

- MS/IR: Confirmation of functional groups and molecular weight.
- NMR (): Establishing the quaternary carbon connectivity and C-F coupling patterns.

- Conformational Analysis: Using NOESY and coupling constants to determine the spatial arrangement of the bulky

and

-benzyl groups.

- X-Ray Crystallography: Definitive stereochemical assignment.

Synthesis Context & Impurity Profile

Understanding the synthetic origin is crucial for anticipating impurities. This molecule is typically synthesized via the nucleophilic trifluoromethylation of a ketimine.

- Precursor: N-benzylcyclohexanimine (formed from cyclohexanone + benzylamine).
- Reagent: Ruppert-Prakash reagent (

) with a fluoride initiator (

or

).
- Potential Impurities:
 - Hydrolyzed Ketone: Cyclohexanone (from imine hydrolysis).
 - Non-fluorinated Amine: N-benzylcyclohexanamine (from reduction).
 - Elimination Products: Enamines or cyclohexenyl derivatives if acidic workup is too harsh.

Mass Spectrometry & Fragmentation Logic

Method: HRMS (ESI-TOF) in Positive Mode (

).

Ion Identity	m/z (Calc)	Fragmentation Logic
	274.1442	Protonated molecular ion.
	205.1466	Characteristic loss of 69 Da (radical/anion). This is the base peak in many amines due to the stability of the resulting iminium/carbocation.
	91.0548	Tropylium ion (Benzyl fragment). Diagnostic of the N-benzyl group.
	182.096	Loss of benzyl group, leaving the 1-amino-1-trifluoromethylcyclohexane core.

Diagnostic Criteria:

- A clean M+H peak at 274.14 confirms the successful addition of the group.
- Absence of m/z 189 (starting imine) confirms conversion.

NMR Spectroscopy: The Core Elucidation

The presence of the

group and the quaternary center makes NMR the primary tool for structure verification.

A. NMR (The Anchor)[1][2]

- Chemical Shift: Expect a singlet (or broad singlet) in the range of -75 to -82 ppm.

- Coupling: Proton-decoupled

will show a sharp singlet. Coupled spectra may show broadening due to long-range coupling with cyclohexane -protons.

- Validation: Integration against an internal standard (e.g., -trifluorotoluene) must yield 3F equivalents.

B. NMR (Proton Connectivity)

- Benzyl Protons (

):

- Typically a singlet at $\sim 3.8 - 4.0$ ppm.
- Advanced Insight: If the ring conformation is locked (low temp) or if there is a chiral environment, these protons may appear as an AB quartet due to diastereotopicity induced by the chiral quaternary center (if the molecule were chiral) or slow inversion. In this achiral (meso-like) but conformationally mobile system, a singlet is expected at RT.

- Amine Proton (

): Broad singlet, typically $1.5 - 2.5$ ppm, exchangeable with

.

- Cyclohexane Ring:

- Equatorial Protons (C2/C6): Downfield multiplets ($\sim 1.8 - 2.0$ ppm).
- Axial Protons (C2/C6): Upfield multiplets ($\sim 1.4 - 1.6$ ppm).
- Note: The symmetry of the ring simplifies the spectrum, but the gem-disubstitution breaks the typical chair equivalence.

C. NMR (Carbon Skeleton)

This is the most definitive method for proving the quaternary center exists.

Carbon Position	Type	Chemical Shift ()	Coupling Pattern ()
		122 - 128 ppm	Quartet ()
C1 (Quaternary)		60 - 65 ppm	Quartet ()
Benzyl		45 - 50 ppm	Singlet (possible weak)
C2/C6		30 - 35 ppm	Broad/Multiplet ()
Aromatic		127 - 140 ppm	Singlets

Critical Check: The C1 signal will be low intensity due to the lack of NOE (quaternary) and splitting into a quartet. Long acquisition times are required.

Conformational Analysis (Axial vs. Equatorial)

The cyclohexane ring can adopt two chair conformations. The "A-value" (steric bulk) dictates the preference.

Thermodynamic Prediction: The bulkier

group prefers the Equatorial position, forcing the

-benzyl group into the Axial position.

Experimental Verification (NOESY/HOESY):

- HOESY (

): If

is equatorial, it is spatially distant from the axial protons at C3/C5. If

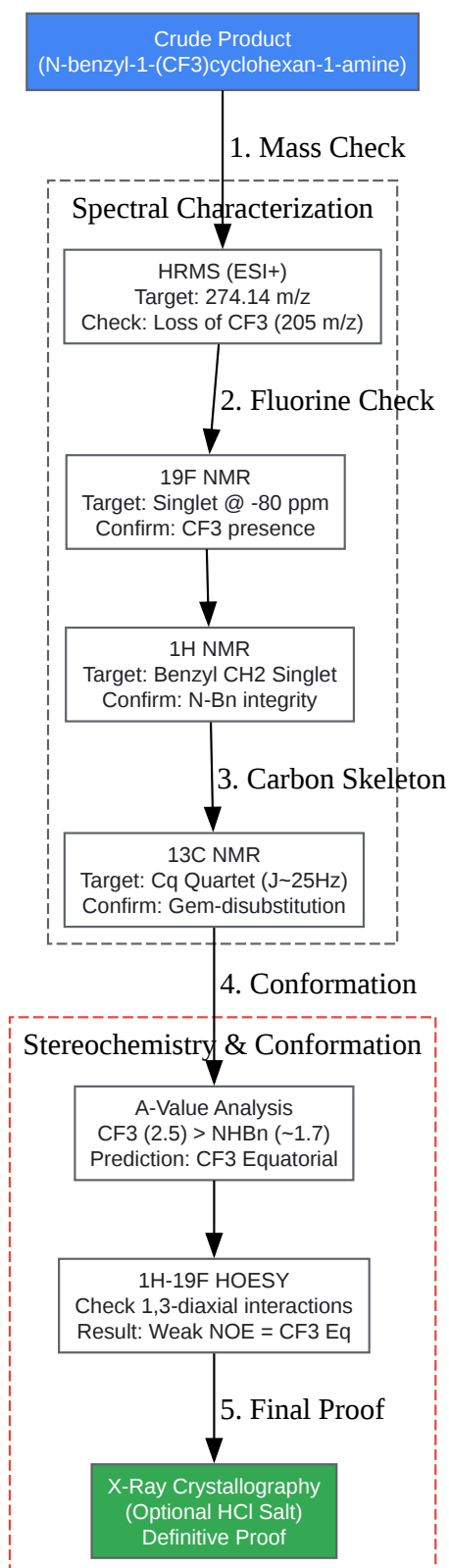
is axial, strong NOE correlations to C3/C5 axial protons would be observed (1,3-diaxial interaction).
- Result: Expect weak or no NOE between

and ring axial protons, confirming the

-Equatorial conformer.

Visualization: Elucidation Workflow

The following diagram outlines the logical flow for confirming the structure, from crude synthesis to final stereochemical assignment.



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Caption: Step-by-step structural elucidation workflow for gem-trifluoromethyl amines.

X-Ray Crystallography Protocol

If the oil is difficult to crystallize, convert the amine to its Hydrochloride (HCl) salt.

- Salt Formation: Dissolve amine in

, add

in ether dropwise. Filter the white precipitate.
- Crystallization: Vapor diffusion of Pentane into a concentrated Methanol/Ethanol solution of the salt.
- Data Collection: Collect at 100K to reduce thermal motion of the

group (which often suffers from rotational disorder).
- Refinement: Look for the

bond length ($\sim 1.47 \text{ \AA}$) and

bond length ($\sim 1.50 \text{ \AA}$). The

group should be clearly equatorial in the solid state lattice.

References

- Prakash, G. K. S., & Hu, J. (2004). "Nucleophilic Trifluoromethylation: The Generation and Use of Trifluoromethyl Anions." Chemical Reviews. [Link](#)
- Ma, J. A., & Cahard, D. (2004). "Asymmetric Fluorination, Trifluoromethylation, and Perfluoroalkylation Reactions." Chemical Reviews. [Link](#)
- Seebach, D., et al. (1989). "Structure and Reactivity of Lithium Enolates. From Pinacolone to Selective Alkylations of Peptides." Helvetica Chimica Acta. (Foundational work on A-values and conformation). [Link](#)
- Barreiro, E. J., et al. (2011). "The Methylation Effect in Medicinal Chemistry." Chemical Reviews. (Context on Bioisosteres). [Link](#)

- Reichert, S., et al. (2016). "Conformational Analysis of Fluorinated Piperidines and Cyclohexanes." Journal of Fluorine Chemistry. [Link](#)
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